

Core Physicochemical Properties of Triamylamine

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Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

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The table below summarizes the key identified properties of **triamylamine** (also known as tripentylamine) [1] [2].

Property	Value	Conditions / Notes	Source
Vapor Pressure	1 mm Hg	At 20°C	[1]
	7 mm Hg	At 26°C (79°F)	[2]
pKa	9.99 ± 0.50	Predicted	[1]
Boiling Point	81-83 °C	At 0.2 mmHg	[1]
	464-473 °F	At 760 mmHg (approx. 240-245 °C)	[2]
Density	0.782 g/mL	At 25°C	[1]
Water Solubility	Insoluble	-	[1] [2]
Flash Point	208°F (98°C)	-	[1]

Experimental Protocols & Data Interpretation

Here are methodologies and context for the key data points.

Determining and Modeling Vapor Pressure

The experimental vapor pressure data from the search results is limited. For a more complete vapor pressure curve, you can model it using established equations and the available data points.

- **Antoine Equation:** This is a common model for correlating vapor pressure with temperature. The general form is: $\log_{10}(P) = A - B / (T + C)$ where P is vapor pressure, T is temperature, and A, B, C are compound-specific parameters. You can find parameters for similar amines in databases like NIST, but specific coefficients for **triamylamine** were not located in this search [3].
- **Wagner Equation:** This provides a more accurate representation over a wider temperature range, using the critical temperature (Tc) and pressure (Pc) along with fitted parameters [3]. These critical properties for **triamylamine** were not found in the search results.

Understanding the pKa Value

The provided pKa of **9.99 ± 0.50** is a **predicted** value [1]. This indicates it was likely calculated using software based on the molecule's structure, rather than determined experimentally. For research purposes, especially in drug development where precise pKa is critical, you should treat this as an estimate and consider experimental validation.

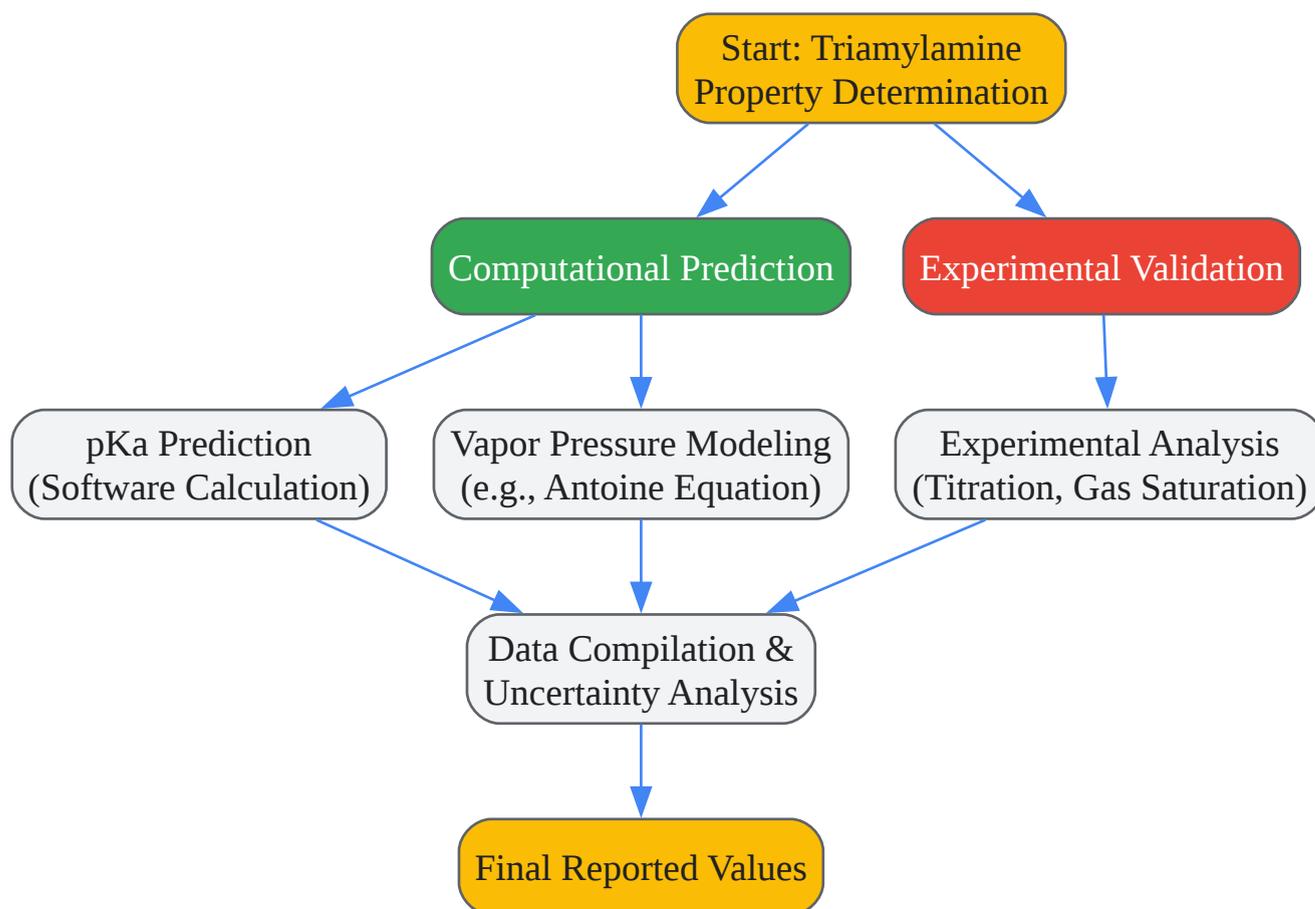
General Safety and Handling

Triamylamine is classified as **corrosive** and causes serious eye and skin irritation [1] [2]. Always consult the Safety Data Sheet (SDS) before handling. Key safety notes from the search results include:

- **Reactivity:** It may react with oxidizing agents and neutralizes acids in exothermic reactions [2].
- **Spill Response:** For small spills, use absorbent paper, seal in a vapor-tight bag, and clean surfaces with alcohol followed by soap and water [2].
- **Protective Equipment:** Wear appropriate personal protective equipment (PPE), including gloves and safety goggles. The recommended respirator is a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter [2].

Workflow for Property Determination

The following diagram outlines a general experimental workflow for determining these key properties, incorporating both computational and laboratory approaches.



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*A workflow combining computational and experimental methods for determining **triamylamine** properties.*

Suggestions for Further Research

To build a more complete technical guide, you may need to investigate the following:

- **Experimental pKa Determination:** Search for literature using techniques like **potentiometric titration** or **UV-Vis spectroscopy** to find experimentally determined pKa values.

- **Antoine Parameters:** Look in specialized chemical engineering databases or handbooks (e.g., Yaws' *Thermophysical Properties of Chemicals and Hydrocarbons*) for the Antoine coefficients specific to **triamylamine**.
- **Spectroscopic Data:** Locate NMR, IR, or mass spectrometry data to aid in compound identification and purity analysis, which was not present in the current search results.

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References

1. TRIAMYLAMINE | 621-77-2 [chemicalbook.com]
2. TRI-N-AMYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
3. (chemicals. Vapor _ Pressure) — Chemicals... vapor pressure [chemicals.readthedocs.io]

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